

Propofol-d14: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: *Propofol-d14*

Cat. No.: *B15554067*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties and structure of **Propofol-d14**. The information is tailored for researchers, scientists, and professionals involved in drug development and analysis.

Core Chemical Properties

Propofol-d14 is the deuterated analog of the widely used intravenous anesthetic agent, Propofol. In **Propofol-d14**, the fourteen hydrogen atoms on the two isopropyl groups are replaced with deuterium. This isotopic substitution is primarily utilized in analytical chemistry, particularly in mass spectrometry-based quantification methods, where it serves as a stable internal standard. The physical properties of **Propofol-d14** are expected to be very similar to those of its non-deuterated counterpart, Propofol.

Quantitative Data Summary

Property	Propofol-d14	Propofol
CAS Number	2514564-65-7[1]	2078-54-8[2][3][4]
Molecular Formula	C ₁₂ H ₄ D ₁₄ O[5]	C ₁₂ H ₁₈ O[2][3][4]
Molecular Weight	192.36 g/mol [5]	178.27 g/mol [2][3][4]
IUPAC Name	2,6-bis(propan-2-yl-d7)phenol[1]	2,6-di(propan-2-yl)phenol[2]
Melting Point	Not explicitly available	18 °C[2][3][6][7]
Boiling Point	Not explicitly available	256 °C[2][3][6][7]
Solubility in Water	Not explicitly available	Very slightly soluble[3][6][8]
pKa	Not explicitly available	11[6][9]

Chemical Structure

The fundamental structure of **Propofol-d14** consists of a phenol ring substituted with two deuterated isopropyl groups at positions 2 and 6.

Caption: Chemical structure of **Propofol-d14**.

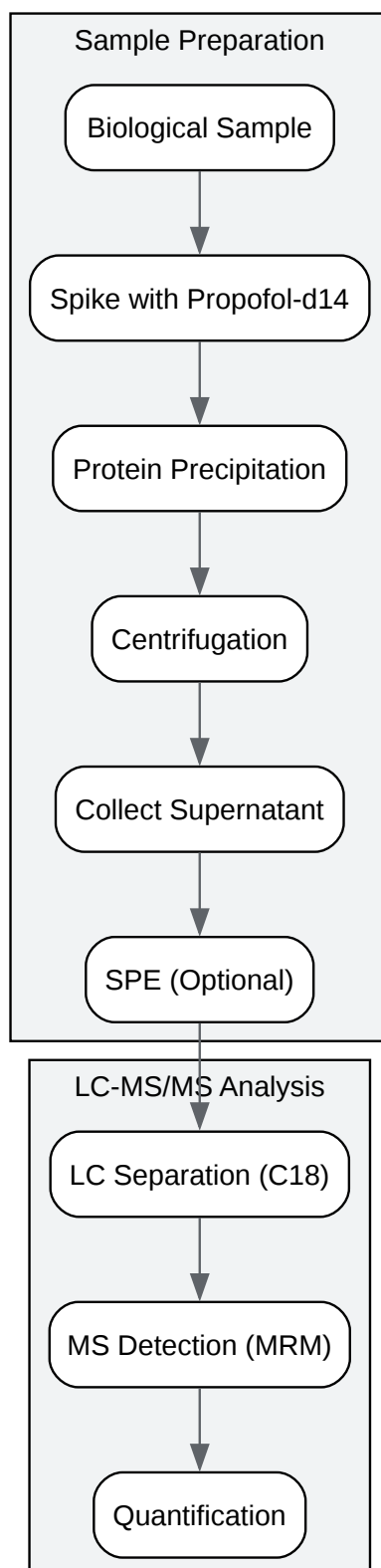
Experimental Protocols

Mass Spectrometry for Quantification

Methodology: A common application of **Propofol-d14** is as an internal standard for the quantification of Propofol in biological matrices using liquid chromatography-mass spectrometry (LC-MS).

- Sample Preparation:
 - A known amount of **Propofol-d14** is spiked into the biological sample (e.g., plasma, urine).
 - Proteins are precipitated using a suitable solvent like acetonitrile.

- The sample is centrifuged, and the supernatant is collected.
- The supernatant may be further purified using solid-phase extraction (SPE).
- LC Separation:
 - The extracted sample is injected into a liquid chromatograph.
 - A C18 reverse-phase column is typically used for separation.
 - A gradient elution with a mobile phase consisting of a mixture of an aqueous solvent (e.g., water with a small amount of formic acid) and an organic solvent (e.g., acetonitrile or methanol) is employed to separate Propofol and **Propofol-d14** from other matrix components.
- Mass Spectrometric Detection:
 - The eluent from the LC is introduced into a mass spectrometer, often a triple quadrupole instrument.
 - Ionization is typically achieved using atmospheric pressure chemical ionization (APCI) or electrospray ionization (ESI) in negative ion mode.[\[10\]](#)
 - The mass spectrometer is operated in multiple reaction monitoring (MRM) mode.
 - Specific precursor-to-product ion transitions are monitored for both Propofol and **Propofol-d14**. For Propofol, a common transition is the fragmentation of the $[M-H]^-$ ion at m/z 177 to a product ion at m/z 161, which corresponds to the loss of a methyl radical and a hydrogen radical.[\[10\]](#) For **Propofol-d14**, the corresponding transition would be from the $[M-H]^-$ ion.
 - The peak area ratio of the analyte (Propofol) to the internal standard (**Propofol-d14**) is used to construct a calibration curve and quantify the concentration of Propofol in the sample.[\[11\]](#)[\[12\]](#)



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Caption: Experimental workflow for Propofol quantification using **Propofol-d14**.

NMR Spectroscopy for Structural Confirmation

Methodology: Nuclear Magnetic Resonance (NMR) spectroscopy can be used to confirm the structure of **Propofol-d14** and to study its interactions with other molecules.

- Sample Preparation:
 - Dissolve a small amount of **Propofol-d14** in a suitable deuterated solvent (e.g., chloroform-d, methanol-d4).
 - Transfer the solution to an NMR tube.
- ^1H NMR Spectroscopy:
 - Acquire a ^1H NMR spectrum. Due to the deuteration of the isopropyl groups, the characteristic signals for the methyl and methine protons of these groups will be absent.
 - The spectrum will be dominated by the signals from the aromatic protons and the hydroxyl proton.
- ^{13}C NMR Spectroscopy:
 - Acquire a ^{13}C NMR spectrum. The signals for the carbons in the deuterated isopropyl groups will show characteristic splitting patterns due to coupling with deuterium (a spin-1 nucleus).
- 2D NMR Spectroscopy:
 - Techniques like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be used to confirm the connectivity of the molecule.

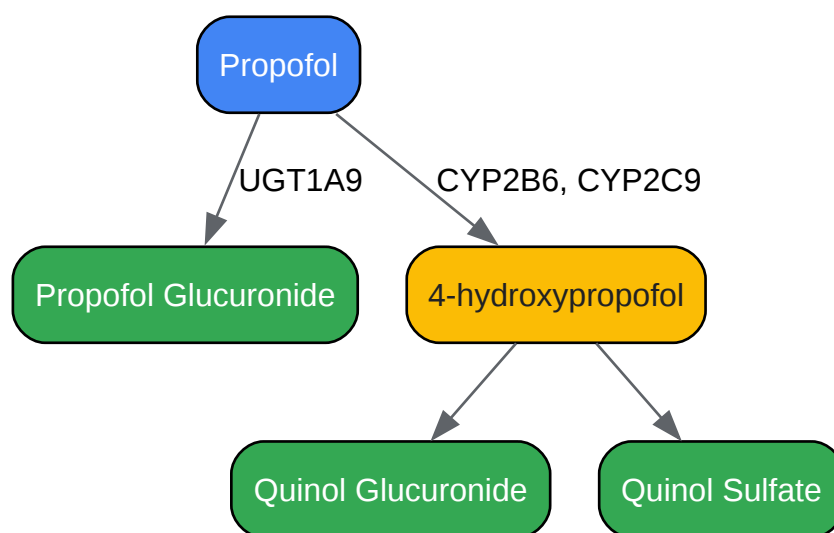
Biological Activity and Signaling Pathways

The biological activity of **Propofol-d14** is assumed to be identical to that of Propofol, as the isotopic substitution is not expected to significantly alter its pharmacological properties.

Propofol primarily exerts its anesthetic effects by potentiating the activity of the γ -aminobutyric acid type A (GABA-A) receptor, the main inhibitory neurotransmitter receptor in the central nervous system.^{[1][13]}

Metabolism of Propofol

Propofol is extensively metabolized in the liver.[13][14] The primary metabolic pathway is glucuronidation of the phenolic hydroxyl group, a reaction catalyzed by UDP-glucuronosyltransferase (UGT) enzymes, particularly UGT1A9.[15] A smaller fraction of Propofol is hydroxylated by cytochrome P450 enzymes (mainly CYP2B6 and CYP2C9) to form 2,6-diisopropyl-1,4-quinol, which is then conjugated.[5][15]

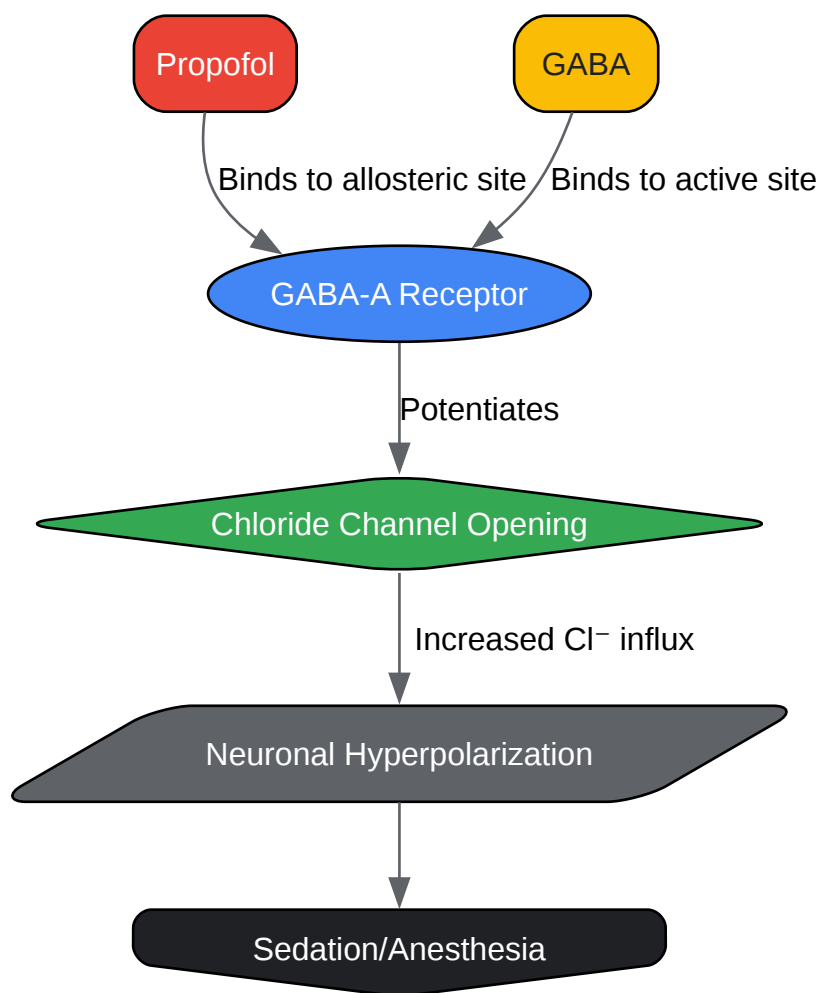


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Caption: Simplified metabolic pathway of Propofol.

GABA-A Receptor Signaling

Propofol binds to a distinct site on the GABA-A receptor, allosterically modulating its function.[16][17] This binding increases the affinity of the receptor for GABA and prolongs the opening of the chloride channel, leading to an enhanced influx of chloride ions.[13] This hyperpolarizes the neuron, making it less likely to fire an action potential, thus producing the sedative and hypnotic effects of the drug.



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Caption: Propofol's mechanism of action at the GABA-A receptor.

Beyond its primary action on GABA-A receptors, research has indicated that Propofol can also influence other signaling pathways, including:

- HTR1A/GRIA2/PIK3R1 signaling pathway: Propofol has been shown to suppress this pathway, which may contribute to cognitive dysfunction.[18]
- RAR α -Snhg1-Bdnf regulatory cascade: Propofol-induced neurotoxicity has been linked to the amplification of RAR signaling pathways.[19]
- JAK2/STAT3 and PI3K/AKT pathways: Propofol can activate these cytoprotective signaling pathways.[20]

- GluN2B-containing NMDA receptor/ERK1/2 signaling pathway: Propofol may produce analgesic effects by regulating this pathway in the spinal dorsal horn.[21]

This technical guide provides a foundational understanding of the chemical properties, structure, and relevant experimental and biological contexts of **Propofol-d14**. For further detailed information, consulting the cited literature is recommended.

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